

Application Note: Precision Synthesis of Fulvestrant 3- β -D-Glucuronide 17-Acetate

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Compound of Interest

Compound Name: *Fulvestrant 3- β -D-Glucuronide 17-Acetate*

CAS No.: 403656-84-8

Cat. No.: B1145483

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Abstract & Scope

Fulvestrant (ICI 182,780) is a selective estrogen receptor downregulator (SERD) extensively metabolized via glucuronidation. The **Fulvestrant 3- β -D-Glucuronide 17-Acetate** is a critical reference standard used to distinguish between metabolic pathways (C3 vs. C17 conjugation) and to study the stability of the 17-acetate moiety, which protects the 17

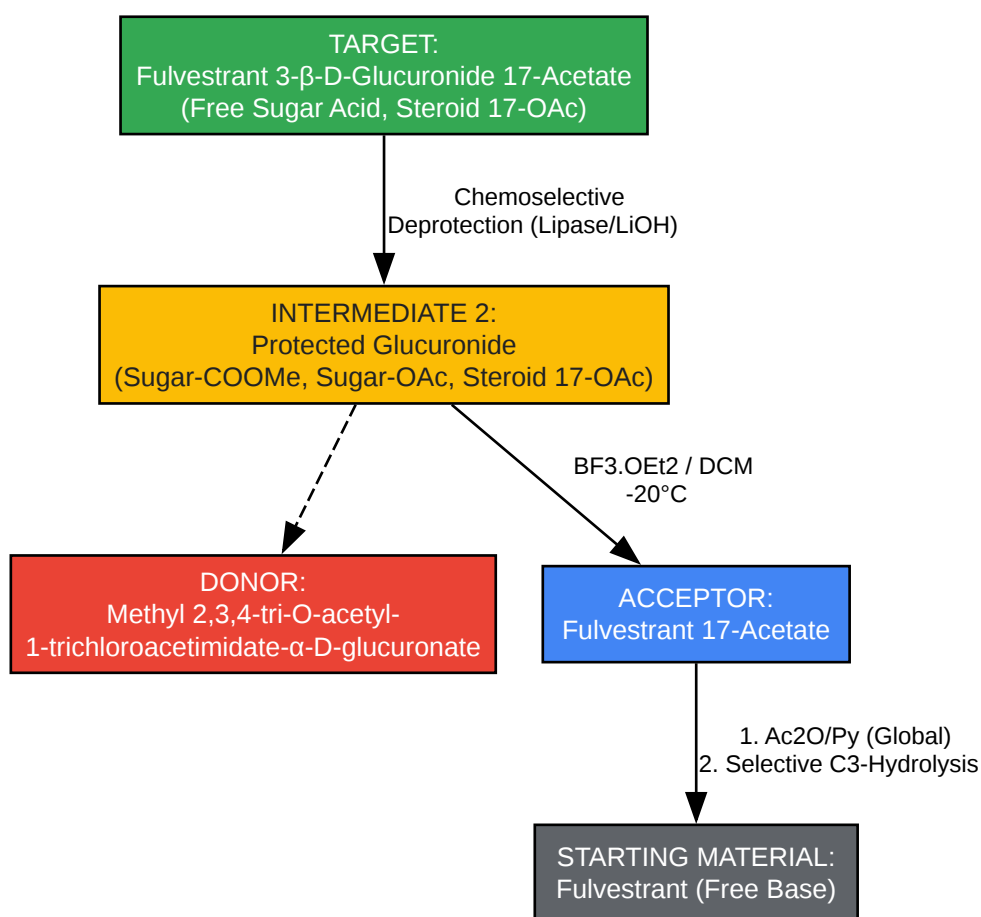
-hydroxyl group from oxidation or further conjugation.

This protocol details a robust, three-stage synthetic route.^[2] Unlike generic glucuronidation methods, this guide addresses the two primary challenges:

- **Regioselectivity:** Directing glycosylation exclusively to the phenolic C3 position in the presence of the C17 aliphatic alcohol.
- **Chemoselective Deprotection:** Removing sugar protecting groups (esters) without hydrolyzing the labile steroid 17-acetate.

Retrosynthetic Analysis

The synthesis relies on a "Protect-Glycosylate-Deprotect" strategy. The 17-acetate serves a dual purpose: it is part of the final target structure and acts as a protecting group for the C17 alcohol during glycosylation.



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Figure 1: Retrosynthetic logic flow. The critical step is the final chemoselective deprotection to preserve the 17-acetate.

Experimental Protocol

Stage 1: Regioselective Preparation of Fulvestrant 17-Acetate

Objective: Selectively acetylate the aliphatic 17-OH while leaving the phenolic 3-OH free for glycosylation. Mechanism: Exploiting the differential stability of phenolic esters (labile) vs. aliphatic esters (stable).

- Global Acetylation:
 - Dissolve Fulvestrant (1.0 eq) in dry Pyridine (10 V).
 - Add Acetic Anhydride (3.0 eq) and catalytic DMAP (0.1 eq).
 - Stir at RT for 4 hours until TLC shows complete conversion to Fulvestrant 3,17-diacetate.
 - Workup: Quench with ice water, extract with EtOAc, wash with 1M HCl (to remove pyridine), brine, dry over Na₂SO₄, and concentrate.
- Selective C3-Deacetylation:
 - Dissolve the crude diacetate in Methanol/THF (1:1).
 - Add Potassium Carbonate (K₂CO₃, 1.1 eq) at 0°C.
 - Monitor reaction closely by TLC/HPLC. Phenolic acetates hydrolyze significantly faster (typically < 1 hour) than the hindered 17-secondary acetate.
 - Endpoint: When the diacetate spot disappears and the mono-acetate (major) appears. Stop before free Fulvestrant forms.
 - Workup: Neutralize immediately with dilute Acetic Acid. Evaporate solvents. Redissolve in EtOAc, wash with water, dry, and purify via flash chromatography (Hexane/EtOAc gradient).
 - Yield Target: >85% of Fulvestrant 17-acetate.

Stage 2: Schmidt Glycosylation (The Ferguson Modification)

Objective: Stereoselective formation of the

-glycosidic bond. Reference: Adapted from Ferguson et al. (2000), using the trichloroacetimidate method for high yield and beta-selectivity.

- Acceptor: Fulvestrant 17-Acetate (from Stage 1).[3]
- Donor: Methyl 2,3,4-tri-O-acetyl-1-trichloroacetimidate- α -D-glucuronate (Commercially available or prepared from glucuronic acid lactone).
 - Note: Ferguson et al. suggest the tri-O-isobutyryl donor for difficult substrates, but the tri-O-acetyl donor is sufficient for the 3-position of estradiol derivatives and allows for easier deprotection.

Protocol:

- Drying: Azeotrope both Acceptor and Donor with dry toluene 3 times to remove trace water.
- Setup: Dissolve Acceptor (1.0 eq) and Donor (1.5 eq) in anhydrous Dichloromethane (DCM) under Argon. Add activated 4Å Molecular Sieves. Stir for 30 min at RT.
- Activation: Cool the mixture to -20°C.
- Catalysis: Add $\text{BF}_3 \cdot \text{OEt}_2$ (0.2 eq) dropwise.
 - Critical Process Parameter: Maintain temperature < -10°C to ensure β -selectivity (Neighboring Group Participation of the C2-acetate directs attack from the top face).
- Reaction: Allow to warm slowly to 0°C over 2 hours. Monitor by TLC for consumption of the acceptor.
- Quench: Add TEA (Triethylamine) to neutralize the acid. Filter off sieves.
- Purification: Silica gel chromatography. The product is the Protected Fulvestrant 3-Glucuronide 17-Acetate (Methyl ester, sugar triacetate).

Stage 3: Chemoselective Deprotection (The "Expert" Step)

Objective: Hydrolyze the sugar methyl ester and three sugar acetates without cleaving the steroid 17-acetate. Challenge: Standard Zemplén conditions (NaOMe/MeOH) or strong base (NaOH) will hydrolyze the 17-acetate, yielding the byproduct Fulvestrant 3-Glucuronide (Diol).

Recommended Method: Enzymatic Hydrolysis (Lipase) This method offers the highest selectivity due to the steric bulk of the steroid 17-position preventing enzyme access.

- Dissolve the protected intermediate in Phosphate Buffer (pH 7.0) / Acetonitrile (9:1).
- Add *Candida antarctica* Lipase B (CAL-B, immobilized, e.g., Novozym 435).
- Incubate at 30°C with orbital shaking.
- Monitoring: The enzyme will sequentially cleave the sugar primary/secondary acetates and the methyl ester. The steroid 17-acetate (hindered secondary) is generally resistant to CAL-B under these conditions.
- Alternative Chemical Method (High Risk/High Skill): Use LiOH (4.0 eq) in THF/H₂O at 0°C. Quench immediately upon disappearance of sugar protecting groups. This requires precise HPLC monitoring.

Final Isolation:

- Filter off the enzyme.
- Adjust pH to 6.0 with dilute HCl.
- Extract with n-Butanol or purify directly via Preparative HPLC (C18 column, Water/Acetonitrile + 0.1% Formic Acid gradient).
- Lyophilize to obtain **Fulvestrant 3-β-D-Glucuronide 17-Acetate** as a white powder.

Key Data & Quality Control

Parameter	Specification	Method
Appearance	White to off-white solid	Visual
Identity	¹ H NMR, MS (ESI-)	Matches Reference
Purity	> 95%	HPLC (UV 280nm)
Mass (m/z)	[M-H] ⁻ expected for Free Acid	LC-MS
Stereochemistry	-anomer (J _{1,2} > 7 Hz)	¹ H NMR
17-Acetate	Singlet ~2.05 ppm present	¹ H NMR

NMR Diagnostic Signals (DMSO-d₆):

- Anomeric Proton (H-1'): Doublet,

~4.9-5.1 ppm,

Hz (Indicates

-linkage).
- 17-Acetate: Singlet,

~2.0 ppm (Must be present).
- Aromatic Protons: Characteristic AB system of the estradiol A-ring.

References

- Ferguson, J. R., et al. (2001).^[3] "Putative metabolites of fulvestrant, an estrogen receptor downregulator.^{[1][3][4][5][6]} Improved glucuronidation using trichloroacetimidates." Journal of the Chemical Society, Perkin Transactions 1, (21), 2762–2768.
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- Santa Cruz Biotechnology. "17β-Estradiol-d₃ 17-Acetate 3-β-D-Glucuronide Product Page."
 - Validation of the target molecule existence and stability.

- Gavel, M., et al. (2019).[7] "Regio- and Chemoselective Deprotection of Primary Acetates..." Organic Letters, 21(6), 1948–1952.
 - Supporting reference for chemoselective deprotection str
- MedChemExpress. "Fulvestrant 3-β-D-Glucuronide."
 - Reference for the parent metabolite structure.

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